

Solubility of Sodium Cyanate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: sodium;cyanate

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of sodium cyanate in aqueous and organic media. The information is intended to support research and development activities where sodium cyanate is utilized as a reagent or starting material. This document summarizes available quantitative data, outlines detailed experimental protocols for solubility determination, and visualizes key chemical and biological pathways involving sodium cyanate.

Quantitative Solubility Data

The solubility of sodium cyanate has been reported in water and a limited number of organic solvents. The available data are summarized in the tables below. It is important to note that a comprehensive temperature-dependent solubility profile for sodium cyanate in water is not readily available in the reviewed literature. Similarly, quantitative solubility data in many common organic solvents are sparse.

Solubility in Water

Sodium cyanate is highly soluble in water.^[1] The reported solubility values at or near room temperature are provided in Table 1.

Table 1: Quantitative Solubility of Sodium Cyanate in Water

Temperature (°C)	Solubility (g/100 mL)	Molar Concentration (mol/L) ¹
20	11.0[2][3]	1.69
25	11.6[4][5]	1.78

¹ Molar concentration calculated based on a molar mass of 65.01 g/mol for sodium cyanate.

Solubility in Organic Solvents

Sodium cyanate exhibits limited solubility in most organic solvents. The available quantitative and qualitative data are presented in Table 2. Researchers should verify the suitability of a solvent for their specific application, as solubility can be highly dependent on the presence of impurities and water content.

Table 2: Quantitative and Qualitative Solubility of Sodium Cyanate in Organic Solvents

Solvent	Temperature (°C)	Solubility
Quantitative Data		
Ethanol	0	0.22 g/100 mL[5]
Dimethylformamide (DMF)	25	0.05 g/100 mL[5]
Qualitative Data		
Benzene	Ambient	Slightly Soluble[3][4]
Chloroform	Ambient	Slightly Soluble[3]
Diethyl Ether	Ambient	Insoluble[4][5]
Ammonia	Ambient	Slightly Soluble[4]
Liquid Chlorine	Ambient	Slightly Soluble

Experimental Protocols for Solubility Determination

For applications requiring precise solubility data, experimental determination is recommended. The following protocols provide a framework for determining the solubility of sodium cyanate in aqueous and organic solvents.

Protocol for Determining Solubility in Water (Isothermal Method)

This protocol is based on the principle of creating a saturated solution at a constant temperature and then determining the concentration of the dissolved sodium cyanate via titration.

Materials:

- Sodium cyanate (analytical grade)
- Deionized water
- Constant temperature water bath or incubator
- Stir plate and magnetic stir bars
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters, 0.45 μm pore size)
- Standardized 0.1 M silver nitrate (AgNO_3) solution
- 10% (w/v) potassium chromate (K_2CrO_4) indicator solution
- Nitric acid solution
- Burette and stand
- Erlenmeyer flasks

Procedure:

- Preparation of Saturated Solution:

1. Add an excess amount of sodium cyanate to a known volume of deionized water in a sealed flask.
 2. Place the flask in a constant temperature water bath set to the desired temperature.
 3. Stir the solution vigorously for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 1. Allow the solution to settle for at least 2 hours at the constant temperature.
 2. Carefully draw a known volume of the supernatant using a pre-warmed pipette and immediately filter it through a 0.45 μm syringe filter to remove any undissolved solids.
 3. Accurately dilute the filtered, saturated solution with deionized water to a concentration suitable for titration.
 - Titrimetric Analysis:[6][7]
 1. Pipette a known volume (e.g., 10 mL) of the diluted sodium cyanate solution into an Erlenmeyer flask.
 2. Add 10 mL of nitric acid solution.
 3. Add 3 drops of potassium chromate indicator solution. The solution should turn yellow.
 4. Titrate with the standardized silver nitrate solution. The endpoint is reached when the color of the solution changes from yellow to a persistent orange-red.
 5. Record the volume of silver nitrate solution used.
 - Calculation of Solubility:
 1. Calculate the concentration of sodium cyanate in the diluted sample using the stoichiometry of the reaction ($\text{Ag}^+ + \text{OCN}^- \rightarrow \text{AgOCN}$).

2. Account for the dilution factor to determine the concentration of the original saturated solution.
3. Express the solubility in g/100 mL or other desired units.

General Protocol for Determining Solubility in Organic Solvents

This protocol utilizes a gravimetric method, which is suitable for solvents in which sodium cyanate has low solubility.

Materials:

- Sodium cyanate (analytical grade, dried)
- Organic solvent of interest (anhydrous)
- Vials with screw caps
- Shaker or vortex mixer
- Centrifuge
- Analytical balance
- Oven

Procedure:

- Preparation of Saturated Solution:
 1. Add an excess amount of dried sodium cyanate to a known volume or mass of the organic solvent in a sealed vial.
 2. Agitate the mixture at a constant temperature for an extended period (e.g., 48 hours) to reach equilibrium.
- Sample Processing:

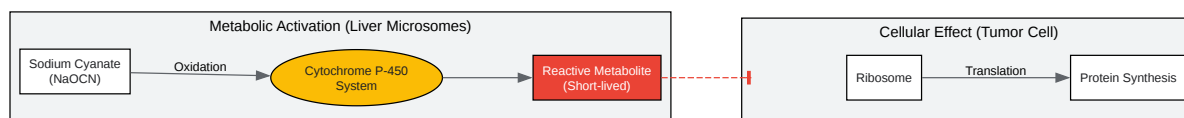
1. Centrifuge the vial at high speed to pellet the undissolved solid.
 2. Carefully transfer a known volume or mass of the clear supernatant to a pre-weighed, dry container.
- Solvent Evaporation and Mass Determination:
 1. Evaporate the solvent from the supernatant under a gentle stream of inert gas or in a vacuum oven at a temperature that will not cause decomposition of the sodium cyanate.
 2. Once the solvent is completely removed, re-weigh the container with the dried sodium cyanate residue.
 - Calculation of Solubility:
 1. The mass of the dissolved sodium cyanate is the final mass of the container minus its initial tare mass.
 2. Calculate the solubility based on the mass of the dissolved solid and the initial volume or mass of the solvent used.

Key Signaling Pathways and Experimental Workflows

Sodium cyanate is a versatile molecule with significant applications in both synthetic chemistry and biological research. The following diagrams, generated using the DOT language, illustrate some of the key pathways and workflows.

Metabolic Activation and Inhibition of Protein Synthesis

In biological systems, sodium cyanate can be metabolized by the cytochrome P-450 enzyme system, particularly in the liver, to a reactive metabolite. This metabolite has been shown to selectively inhibit protein synthesis in tumor cells.^{[8][9]}

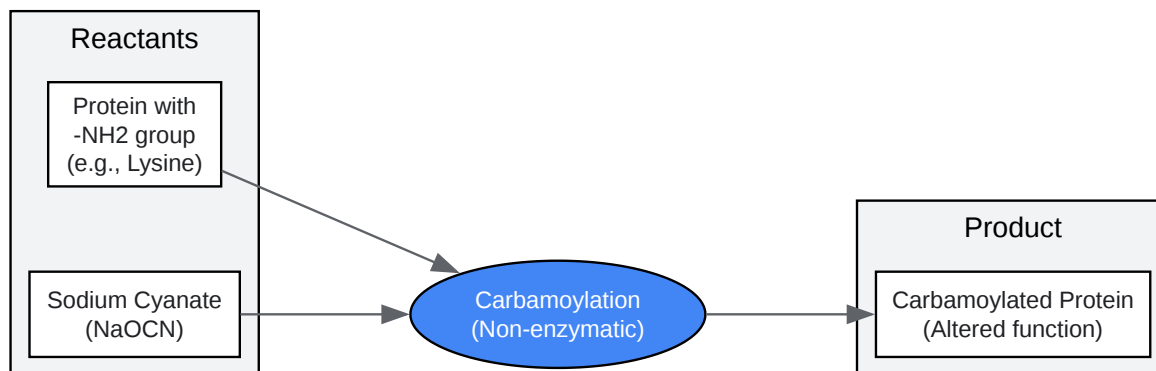


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Caption: Metabolic activation of sodium cyanate and subsequent inhibition of protein synthesis.

Protein Carbamoylation

Sodium cyanate, or its reactive form isocyanic acid (in equilibrium in aqueous solution), can non-enzymatically modify proteins through a process called carbamoylation. This reaction primarily targets the N-terminal α -amino groups and the ϵ -amino groups of lysine residues, altering the protein's structure and function.



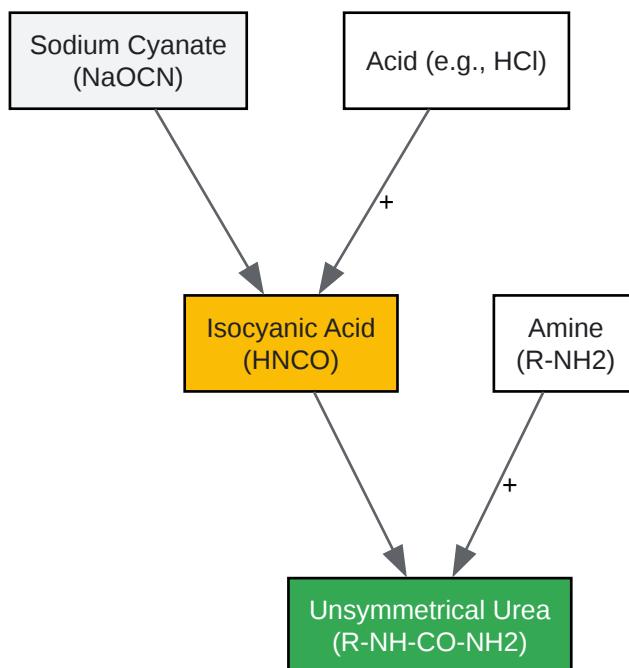
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Caption: General mechanism of protein carbamoylation by sodium cyanate.

Synthesis of Unsymmetrical Ureas

A common application of sodium cyanate in organic synthesis is the preparation of unsymmetrical ureas through reaction with amines. This typically proceeds via the in-situ

formation of isocyanic acid.[5]



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Caption: Workflow for the synthesis of unsymmetrical ureas using sodium cyanate.

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